Technical Guide: Desfluoro Iloperidone – Chemical Characterization & Impurity Profiling[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Desfluoro Iloperidone (Impurity)*
CAS No.:	*133454-46-3*
Cat. No.:	*B1146036*

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Abstract This technical guide provides a comprehensive analysis of Desfluoro Iloperidone (CAS: 133454-46-3), a critical process-related impurity of the atypical antipsychotic Iloperidone.[1] We define its exact molecular stoichiometry, physicochemical properties, and formation pathways within the synthetic lifecycle.[1] Furthermore, we outline rigorous analytical protocols for its detection and quantification in compliance with ICH Q3A(R2) guidelines, ensuring the integrity of pharmaceutical development pipelines.

Chemical Identity & Physicochemical Core[1][2]

Desfluoro Iloperidone represents the defluorinated analog of the parent active pharmaceutical ingredient (API).[1] Its presence is a direct indicator of starting material purity during the benzisoxazole ring synthesis.[1][2]

Molecular Specifications

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Parameter	Specification
Common Name	Desfluoro Iloperidone
Chemical Name	1-[4-[3-[4-(1,2-benzoxazol-3-yl)piperidin-1-yl]propoxy]-3-methoxyphenyl]ethanone
CAS Registry Number	133454-46-3
Molecular Formula	$C_{24}H_{28}N_2O_4$
Molecular Weight	408.49 g/mol
Exact Mass	408.2049 Da
Parent API Difference	Loss of Fluorine (-18.998 Da) / Gain of Hydrogen (+1.008 Da)

Structural Logic

The molecule retains the core pharmacophore of Iloperidone—a piperidinyl-benzisoxazole moiety linked to a phenyl-ethanone tail—but lacks the fluorine substitution at the 6-position of the benzisoxazole ring.[1] This structural deviation, while minor, significantly alters the lipophilicity and retention time during reverse-phase chromatography.[1]

Formation Pathway & Synthetic Origin[1][3][5]

The genesis of Desfluoro Iloperidone is typically not degradative but synthetic.[1] It arises primarily from contamination in the starting material, specifically the non-fluorinated analog of the piperidinyl-benzisoxazole intermediate.[1][2]

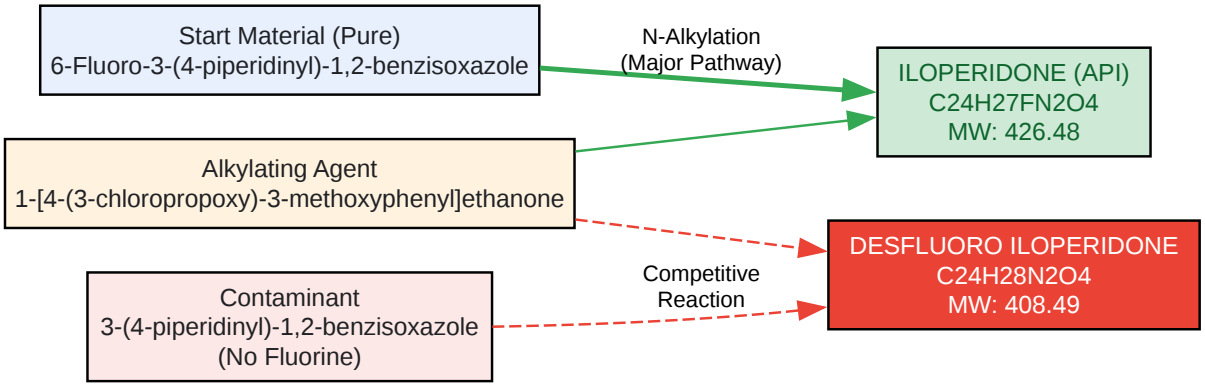
Mechanism of Impurity Propagation

In the standard Iloperidone synthesis, 6-fluoro-3-(4-piperidinyl)-1,2-benzisoxazole is alkylated with a chloro- or bromo-propoxy phenylethanone derivative.[1] If the fluorinated starting material contains traces of 3-(4-piperidinyl)-1,2-benzisoxazole (the desfluoro precursor), this impurity competes in the N-alkylation reaction, generating Desfluoro Iloperidone.[1][2]

Visualization: Competitive Synthesis Pathway

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The following diagram illustrates the parallel reaction pathways leading to the API and the Desfluoro impurity.



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Figure 1: Competitive N-alkylation pathway showing the origin of Desfluoro Iloperidone from starting material contamination.

Analytical Characterization & Detection

Distinguishing Desfluoro Iloperidone from the parent API requires high-resolution separation techniques due to their structural similarity.[1]

HPLC Method Parameters (Reverse Phase)

The absence of the electronegative fluorine atom makes Desfluoro Iloperidone slightly less polar than Iloperidone, typically resulting in a different retention time on C18 columns.[1]

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Parameter	Protocol Specification
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase A	20 mM Ammonium Acetate (pH 5.[1]5)
Mobile Phase B	Acetonitrile (ACN)
Mode	Gradient Elution
Detection	UV at 275 nm (Max absorption of benzisoxazole)
Flow Rate	1.0 - 1.5 mL/min
Expected Elution	Desfluoro Iloperidone typically elutes after Iloperidone due to loss of polar F atom (system dependent).[1]

Mass Spectrometry (LC-MS) Identification

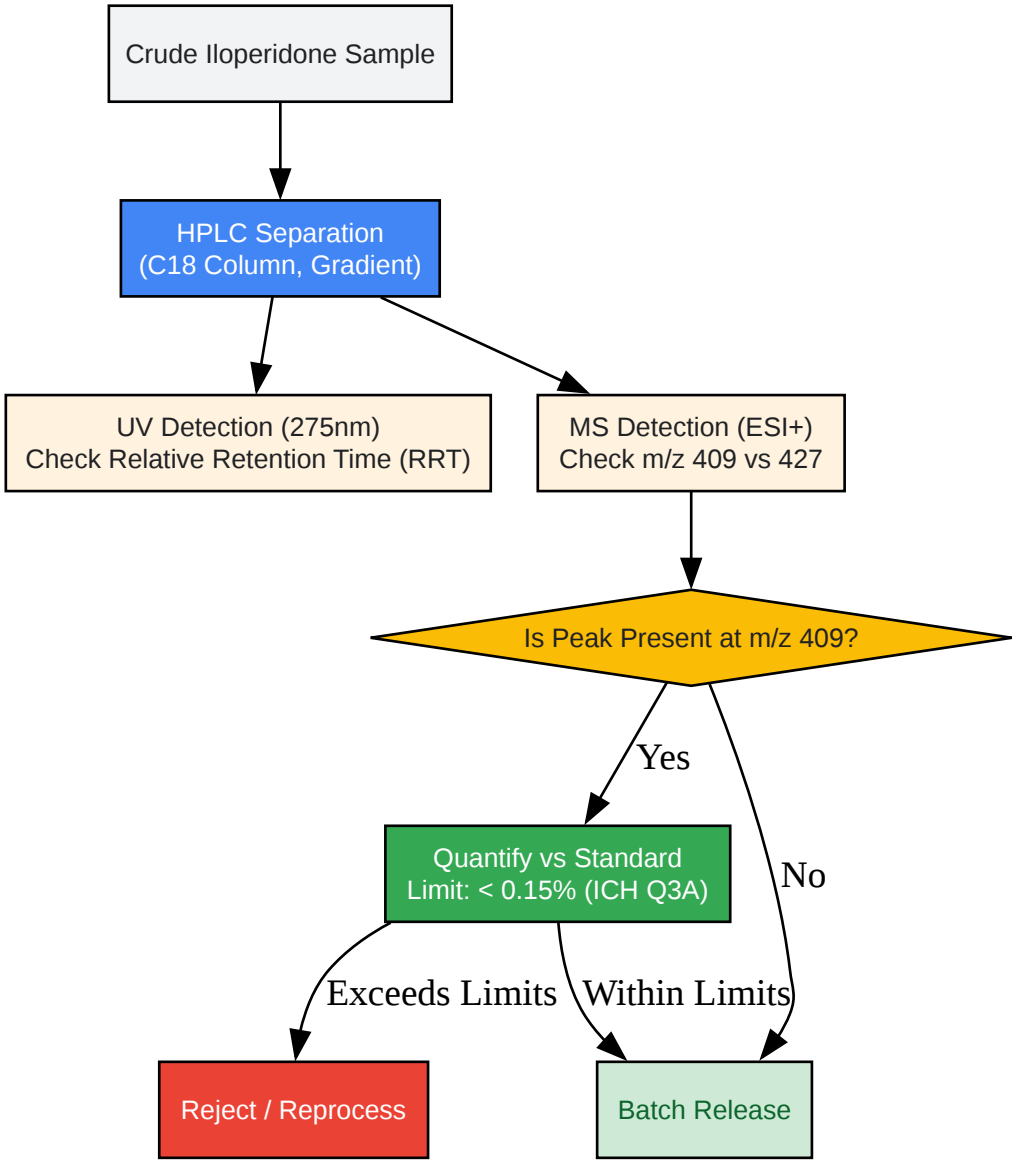
For definitive identification, Mass Spectrometry is superior to UV due to the distinct mass shift.[1]

- Ionization Mode: ESI Positive (+ve)
- Parent Ion (API): m/z 427.2 $[M+H]^+$
- Impurity Ion: m/z 409.2 $[M+H]^+$[1]
- Differentiation: The mass difference of ~18 Da (F vs H) is diagnostic.[1]

Analytical Workflow Diagram

This workflow ensures self-validating detection of the impurity in a drug substance batch.[1]

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Figure 2: Analytical decision tree for the identification and qualification of Desfluoro Iloperidone.

Regulatory & Safety Context (ICH Q3A)

Under ICH Q3A(R2) guidelines for "Impurities in New Drug Substances," Desfluoro Iloperidone is classified as an Identified Impurity.[1][2]

- Reporting Threshold: > 0.05%
- Identification Threshold: > 0.10%

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- Qualification Threshold: > 0.15%[1]

Because this impurity arises from the starting material, control strategies must focus on vendor qualification of the 6-fluoro-3-(4-piperidinyl)-1,2-benzisoxazole precursor.[1] The absence of the fluorine atom does not typically introduce genotoxic structural alerts (unlike nitro or nitroso groups), but its pharmacological activity (affinity for D2/5-HT2A receptors) may differ from the parent, necessitating strict control to maintain the drug's efficacy profile.[1]

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- To cite this document: BenchChem. [Technical Guide: Desfluoro Iloperidone – Chemical Characterization & Impurity Profiling[1]]. BenchChem, [2026]. [Online PDF]. Available at:

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